

A-803467 in DMSO: Technical Support Center

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| Compound of Interest | | |
|----------------------|----------|-----------|
| Compound Name: | A-803467 | |
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This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and stability of **A-803467** when using Dimethyl Sulfoxide (DMSO) as a solvent.

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during the handling and storage of **A-803467** in DMSO.

Q1: My A-803467 is not fully dissolving in DMSO. What should I do?

A1: If you observe precipitation or incomplete dissolution, you can try the following troubleshooting steps:

- Warming: Gently warm the solution at 37°C for 10 minutes.[1]
- Sonication: Use an ultrasonic bath to aid dissolution.[1][2]
- Fresh DMSO: Ensure you are using newly opened, high-purity (hygroscopic) DMSO, as absorbed moisture can significantly impact solubility.[2][3]
- Centrifugation: Small amounts of the compound may get trapped in the vial's cap during shipping. Briefly centrifuge the vial to ensure all the powder is at the bottom before adding the solvent.[4]

Q2: What is the maximum concentration of A-803467 that I can dissolve in DMSO?



A2: The reported solubility of **A-803467** in DMSO varies across different suppliers, but it is generally considered to have good solubility. Concentrations ranging from ≥13.95 mg/mL to as high as 72 mg/mL (201.23 mM) and even 100 mM have been reported.[1][2][3][5][6] It is recommended to consult the certificate of analysis for your specific batch.

Q3: How should I store my A-803467 stock solution in DMSO?

A3: For optimal stability, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[2] Recommended storage temperatures and durations are:

- -20°C for up to 1 year.[2][3]
- -80°C for up to 2 years.[2][3]

Some sources advise using the solution soon after preparation and do not recommend long-term storage.[1] For in vivo experiments, it is often recommended to prepare fresh solutions on the day of use.[2]

Q4: I see some precipitation in my stock solution after thawing. Is it still usable?

A4: If you observe precipitation after thawing, you can try warming the solution to 37°C and vortexing or sonicating to redissolve the compound. If the precipitate does not go back into solution, it may indicate degradation or saturation, and it is advisable to prepare a fresh stock solution.

Data Presentation A-803467 Solubility in DMSO



| Reported Solubility | Molar Concentration (MW: 357.79 g/mol) | Source |
|---------------------|-----------------------------------------|------------------------------------------|
| ≥13.95 mg/mL | ≥39.0 mM | APExBIO[1] |
| 50 mg/mL | 139.75 mM | MedChemExpress[2] |
| Soluble to 100 mM | ~35.78 mg/mL | R&D Systems / Tocris Bioscience[5][6] |
| 72 mg/mL | 201.23 mM | Selleck Chemicals[3] |
| 15 mg/mL | 41.9 mM | MyBioSource[4] |

Note: The actual solubility may vary slightly depending on the specific batch of the compound and the purity of the DMSO used.

A-803467 Stability in DMSO

| Storage Temperature | Recommended Storage Duration | Key Recommendations |
|---------------------|---------------------------------|---------------------------------------------------------------------------------------------|
| -20°C | Up to 1 year[2][3] | Aliquot to avoid freeze-thaw cycles.[2] Some sources do not recommend long-term storage.[1] |
| -80°C | Up to 2 years[2][3] | Aliquot to avoid freeze-thaw cycles.[2] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM A-803467 Stock Solution in DMSO

Materials:

- **A-803467** powder
- Anhydrous, high-purity DMSO



- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath set to 37°C (optional)

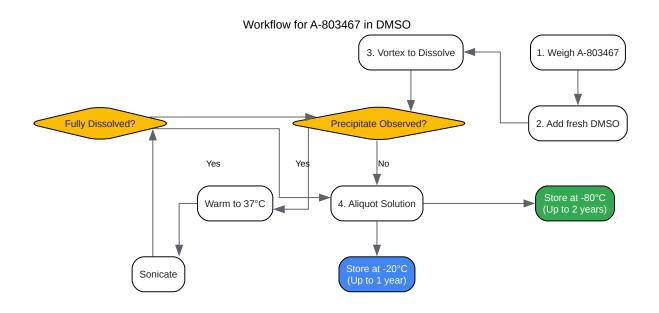
Procedure:

- Weighing: Accurately weigh the desired amount of A-803467 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.58 mg of A-803467 (Molecular Weight: 357.79 g/mol).
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the A-803467 powder.
- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, you can proceed with the following steps:
 - Gently warm the vial in a 37°C water bath for 10 minutes.[1]
 - Place the vial in an ultrasonic bath for a short period.[1]
- Storage: Once the A-803467 is completely dissolved, aliquot the stock solution into single-use volumes in sterile tubes. Store the aliquots at -20°C or -80°C.[2][3]

Visualizations

Experimental Workflow for A-803467 Solution Preparation and Storage





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Caption: Preparation and storage workflow for A-803467 in DMSO.

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